

Technical Support Center: 1,2,3,4-Tetrafluorobenzene Handling and Safety

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Compound of Interest

Compound Name: 1,2,3,4-Tetrafluorobenzene

Cat. No.: B7725148

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This guide provides essential safety information and troubleshooting for researchers, scientists, and drug development professionals working with **1,2,3,4-tetrafluorobenzene**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **1,2,3,4-tetrafluorobenzene**?

A1: **1,2,3,4-Tetrafluorobenzene** is a highly flammable liquid and vapor.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) It can cause skin and serious eye irritation.[\[1\]](#)[\[2\]](#)[\[4\]](#) Inhalation may lead to respiratory tract irritation.[\[1\]](#)[\[2\]](#)[\[4\]](#) It is also harmful to aquatic life with long-lasting effects.[\[1\]](#)

Q2: What personal protective equipment (PPE) is required when handling this chemical?

A2: When handling **1,2,3,4-tetrafluorobenzene**, it is crucial to wear protective gloves, protective clothing, and eye/face protection.[\[1\]](#)[\[2\]](#) In situations where inhalation of mists, vapors, or sprays is possible, a NIOSH-approved respirator is recommended.[\[5\]](#) All work should ideally be conducted in a well-ventilated area or a chemical fume hood.[\[1\]](#)[\[5\]](#)

Q3: What are the proper storage conditions for **1,2,3,4-tetrafluorobenzene**?

A3: Store in original, tightly sealed containers in a cool, dry, and well-ventilated area.[\[1\]](#)[\[2\]](#)[\[3\]](#) The storage area should be a designated flame-proof area, away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[3\]](#) It should also be stored away from incompatible materials, such as oxidizing agents.[\[1\]](#)

Q4: How should I dispose of **1,2,3,4-tetrafluorobenzene** waste?

A4: Dispose of contents and containers to an authorized hazardous or special waste collection point, in accordance with local, state, and federal regulations.[\[1\]](#)[\[2\]](#)[\[3\]](#) Do not dispose of it in the environment.[\[1\]](#) Empty containers may still contain explosive vapors and should be handled with care.[\[1\]](#)

Troubleshooting Guide

Q5: I've accidentally splashed a small amount of **1,2,3,4-tetrafluorobenzene** on my skin. What should I do?

A5: Immediately flush the affected skin with plenty of water.[\[1\]](#)[\[6\]](#)[\[7\]](#) Remove any contaminated clothing while continuing to rinse.[\[1\]](#)[\[3\]](#)[\[7\]](#) If skin irritation occurs, seek medical attention.[\[1\]](#)

Q6: What is the first aid procedure for eye contact with this chemical?

A6: Immediately flush the eyes with plenty of fresh, running water for at least 15 minutes, ensuring to lift the upper and lower eyelids occasionally.[\[1\]](#)[\[3\]](#)[\[7\]](#) Seek immediate medical attention.[\[1\]](#)[\[3\]](#) If present, remove contact lenses, but only if it can be done easily.[\[1\]](#)[\[2\]](#)

Q7: I've inhaled vapors and am feeling dizzy. What steps should I take?

A7: Move to an area with fresh air immediately.[\[1\]](#)[\[3\]](#) If you feel unwell or if breathing is difficult, seek medical attention.[\[1\]](#)[\[3\]](#)[\[8\]](#)

Q8: A small spill of **1,2,3,4-tetrafluorobenzene** has occurred in the lab. How do I clean it up?

A8: For small spills, remove all ignition sources from the area.[\[1\]](#)[\[9\]](#) Use non-sparking tools for cleanup.[\[1\]](#)[\[3\]](#)[\[9\]](#) Absorb the spill with an inert material like vermiculite, sand, or earth.[\[1\]](#)[\[5\]](#)[\[9\]](#) Collect the residue and place it in a suitable, labeled container for hazardous waste disposal.[\[1\]](#)[\[9\]](#) Ensure the area is well-ventilated during and after the cleanup.[\[9\]](#)

Quantitative Data Summary

Property	Value
Molecular Formula	C ₆ H ₂ F ₄ [1] [3] [10]
Molecular Weight	150.08 g/mol [3] [10]
Appearance	Colorless liquid [3] [10]
Boiling Point	94 °C [10]
Melting Point	-42 °C [10]
Flash Point	20 °C (68 °F) - closed cup [11]
Density	1.43 g/mL at 25 °C [10]
Vapor Pressure	49.5 mmHg [4]
CAS Number	551-62-2 [1] [2] [10]

Experimental Protocols

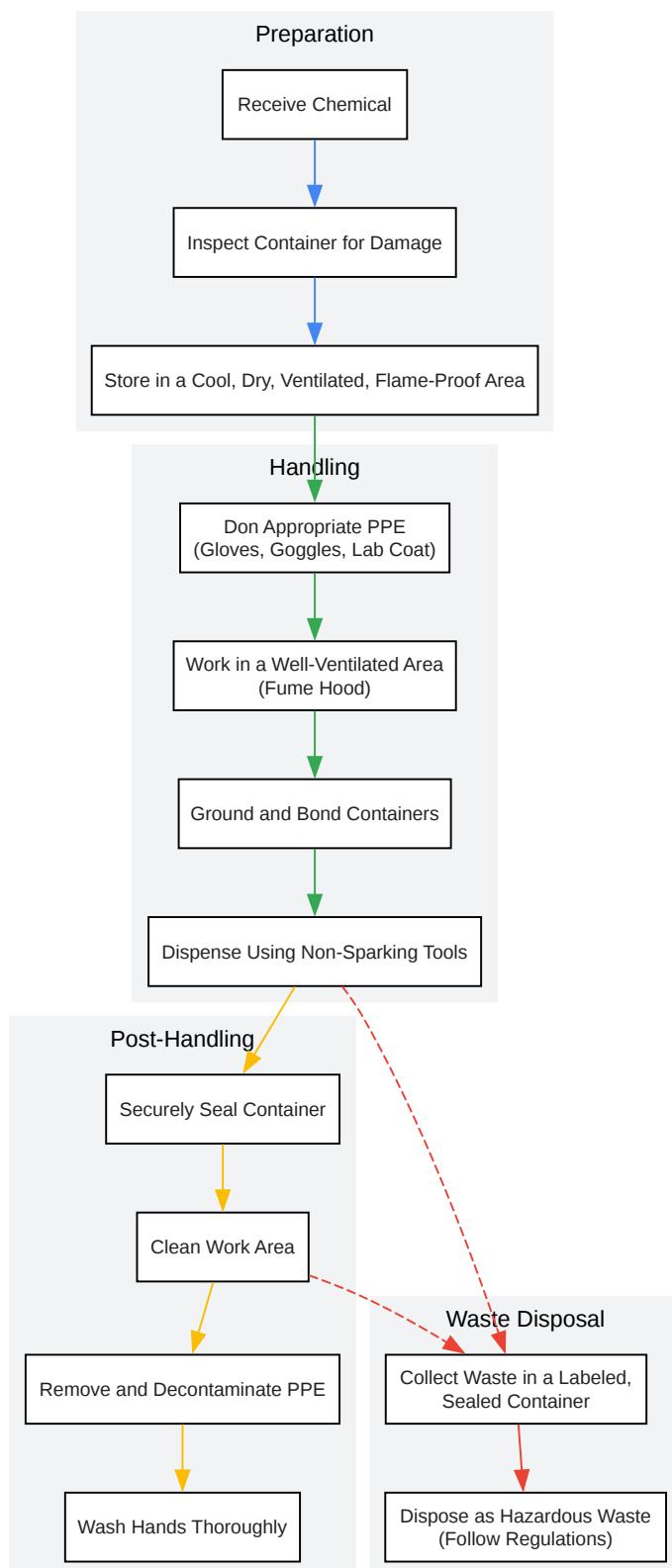
Protocol 1: Safe Handling and Dispensing

- Preparation: Before handling, ensure you are in a well-ventilated area, preferably a chemical fume hood.[\[1\]](#) Wear appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat.[\[1\]](#)[\[2\]](#)
- Grounding: To prevent static discharge, which can ignite the flammable vapors, ground and bond the container and receiving equipment.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Dispensing: Use non-sparking tools to open and handle the container.[\[1\]](#)[\[2\]](#)[\[3\]](#) Dispense the liquid slowly to minimize splashing and vapor generation.
- Closure: After dispensing, securely seal the container.[\[1\]](#)
- Cleanup: Clean any minor drips or spills immediately with an absorbent material.
- Hygiene: Wash hands thoroughly with soap and water after handling.[\[1\]](#)

Protocol 2: Emergency Spill Response (Small Spill)

- Alerting: Immediately alert others in the vicinity of the spill.
- Evacuation: If necessary, evacuate the immediate area.
- Ventilation: Ensure the area is well-ventilated.[\[9\]](#)
- Ignition Sources: Eliminate all sources of ignition (e.g., open flames, sparks, hot surfaces).[\[1\]](#)
[\[9\]](#)
- Containment: Use an inert absorbent material (e.g., vermiculite, sand) to contain the spill.[\[1\]](#)
[\[5\]](#)[\[9\]](#) Do not use combustible materials like paper towels.
- Cleanup: Carefully collect the absorbed material using non-sparking tools and place it in a sealed, labeled container for hazardous waste.[\[1\]](#)[\[9\]](#)
- Decontamination: Decontaminate the spill area with a suitable solvent, followed by washing with soap and water.[\[5\]](#)
- Disposal: Dispose of all contaminated materials as hazardous waste according to institutional and local regulations.[\[1\]](#)[\[5\]](#)

Visualizations

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